

Technical Guide: Molecular Weight of 4-(Benzylxy)-1-bromo-2-(trifluoromethyl)benzene

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Compound of Interest

Compound Name: 4-(Benzylxy)-1-bromo-2-(trifluoromethyl)benzene

Cat. No.: B1344088

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the molecular weight of the chemical compound **4-(Benzylxy)-1-bromo-2-(trifluoromethyl)benzene**. This information is critical for a variety of applications in research and development, including stoichiometry in chemical reactions, preparation of solutions with precise concentrations, and characterization in analytical chemistry.

Molecular Composition and Weight

The molecular formula for **4-(Benzylxy)-1-bromo-2-(trifluoromethyl)benzene** is $C_{14}H_{10}BrF_3O$.^{[1][2]} The molecular weight is derived from the sum of the atomic weights of its constituent atoms.

Elemental Composition

The determination of the molecular weight is based on the atomic weights of each element present in the molecule. The standard atomic weights for these elements are provided in the table below.

Element	Symbol	Quantity	Atomic Weight (g/mol)
Carbon	C	14	12.011[3][4]
Hydrogen	H	10	1.008[5][6][7]
Bromine	Br	1	79.904[8][9][10]
Fluorine	F	3	18.998[11]
Oxygen	O	1	15.999[12]

Calculation of Molecular Weight

The molecular weight (MW) is calculated as follows:

$$\text{MW} = (\text{Number of C atoms} \times \text{Atomic Weight of C}) + (\text{Number of H atoms} \times \text{Atomic Weight of H}) + (\text{Number of Br atoms} \times \text{Atomic Weight of Br}) + (\text{Number of F atoms} \times \text{Atomic Weight of F}) + (\text{Number of O atoms} \times \text{Atomic Weight of O})$$

$$\text{MW} = (14 \times 12.011) + (10 \times 1.008) + (1 \times 79.904) + (3 \times 18.998) + (1 \times 15.999)$$

$$\text{MW} = 168.154 + 10.080 + 79.904 + 56.994 + 15.999$$

$$\text{Calculated Molecular Weight} = 331.131 \text{ g/mol}$$

This calculated value is consistent with the molecular weight of 331.13 g/mol found in chemical supplier databases.[1][13]

Experimental Determination of Molecular Weight

The molecular weight of a compound like **4-(Benzylxy)-1-bromo-2-(trifluoromethyl)benzene** can be experimentally determined using several analytical techniques. The most common and accurate method is mass spectrometry.

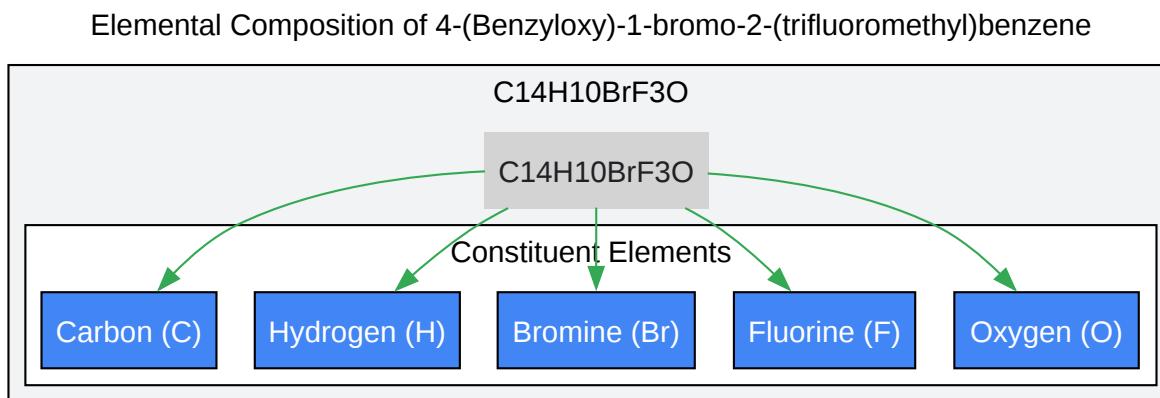
Methodology: Mass Spectrometry

- Sample Preparation: A small amount of the compound is dissolved in a suitable volatile solvent.

- Ionization: The sample is introduced into the mass spectrometer where it is vaporized and ionized. Common ionization techniques for a molecule of this nature include Electron Ionization (EI) or Electrospray Ionization (ESI).
- Mass Analysis: The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z .
- Data Interpretation: The peak corresponding to the intact molecular ion (M^+) or a protonated/adducted molecule (e.g., $[M+H]^+$) is identified to determine the molecular weight. High-resolution mass spectrometry can provide a highly accurate mass measurement, confirming the elemental composition.

Visualization

The following diagram illustrates the elemental components that constitute the **4-(Benzyl)-1-bromo-2-(trifluoromethyl)benzene** molecule.



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Caption: Elemental components of the target molecule.

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